Technical Guide: Solubility Profiling of 1-(4-Methylphenyl)pentan-2-one[1][2]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(4-Methylphenyl)pentan-2-one*
Cat. No.:	*B1647285*

Get Quote

Executive Summary & Compound Identity

1-(4-Methylphenyl)pentan-2-one (CAS: 105994-83-0) is a lipophilic aryl ketone intermediate used primarily in the synthesis of pharmaceutical actives and fine fragrances.[1][2] Its structural motif—a p-tolyl group linked to a pentan-2-one chain—imparts significant hydrophobicity, dictating a strict requirement for organic solvent systems in processing and formulation.[1][2][3]

This guide provides a technical analysis of its solubility behavior, predictive modeling based on physicochemical properties, and validated protocols for experimental determination.[1][2][4][3]

Chemical Identity

© 2026 BenchChem. All rights reserved.

Parameter	Detail
Systematic Name	1-(4-Methylphenyl)pentan-2-one
Common Synonyms	1-p-Tolyl-pentan-2-one; (p-Tolyl)acetone derivative
CAS Number	105994-83-0
Molecular Formula	$C_{12}H_{16}O$
Molecular Weight	176.26 g/mol
SMILES	CCCC(=O)Cc1ccc(C)cc1
Physical State	Colorless to pale yellow oily liquid (Predicted MP < 20°C)

Physicochemical Basis of Solubility

Understanding the solubility of **1-(4-Methylphenyl)pentan-2-one** requires analyzing its molecular interaction potential.[1][2][3]

- Lipophilicity (LogP ~3.3): The compound is highly lipophilic.[1][2][4][3] The non-polar p-tolyl ring and the propyl chain dominate the molecule's surface area, driving strong interactions with non-polar and moderately polar solvents via Van der Waals forces.[1][2][4][3]
- Hydrogen Bonding:
  - Acceptor: The carbonyl oxygen (C=O) acts as a weak hydrogen bond acceptor.[1][2][4][3]
  - Donor: No hydrogen bond donors are present.[1][2][4][3]
  - Implication: It accepts protons from protic solvents (alcohols) but cannot self-associate via hydrogen bonding, preventing high-melting crystal lattice formation and favoring a liquid state.[1][2][3]

Predicted Solubility Map

© 2026 BenchChem. All rights reserved.

Based on Hansen Solubility Parameters (HSP) and structural analogs (e.g., Phenylacetone), the solubility profile is categorized below:

Solvent Class	Representative Solvents	Predicted Solubility	Mechanism
Polar Aprotic	DMSO, DMF, Acetonitrile	Excellent (>100 mg/mL)	Dipole-dipole interactions; preferred for stock solutions.[1]
Polar Protic	Ethanol, Methanol, IPA	High (>50 mg/mL)	H-bond acceptance by carbonyl; miscible in high ratios.[1][4][3]
Chlorinated	Dichloromethane (DCM), Chloroform	Excellent (>100 mg/mL)	Strong dispersion forces and dipole interactions.[1][4][3]
Non-Polar	Hexane, Toluene, Heptane	Good to High	Dominant hydrophobic interaction with p-tolyl/alkyl chain.[1][2][4][3]
Aqueous	Water, PBS (pH 7.[1][2][4][3]4)	Negligible (<0.1 mg/mL)	Hydrophobic effect excludes water; requires surfactant/co-solvent.[1][2][4][3]

Experimental Protocols

As specific solubility data for this intermediate is often proprietary, researchers must generate in-house data.[1][2][4][3] The following protocols are self-validating systems designed to ensure accuracy.

Protocol A: Visual Solubility Assessment (Rapid Screen)

Purpose: To quickly determine the approximate solubility range for solvent selection.[1][2][4][3]

Workflow:

© 2026 BenchChem. All rights reserved.

- Aliquot: Place 10 mg of **1-(4-Methylphenyl)pentan-2-one** into a clear HPLC vial.
- Titration: Add solvent in fixed increments (e.g., 100 µL) at 25°C.
- Observation: Vortex for 30 seconds after each addition. Check for clarity (absence of oil droplets/schlieren lines).[1][2][4][3]
- Endpoint: Calculate solubility (

) based on volume added (

) when solution becomes clear.

Protocol B: Saturation Shake-Flask Method (Quantitative)

Purpose: To determine thermodynamic solubility for regulatory or critical process definitions.[1][2][4][3]

Step-by-Step Methodology:

- Saturation: Add excess compound (approx. 50 mg) to 1 mL of solvent in a sealed glass vial.
- Equilibration: Agitate at constant temperature (25°C ± 0.1°C) for 24 hours using a thermomixer.
- Separation: Centrifuge at 10,000 rpm for 10 minutes to separate undissolved oil/solid.
- Sampling: Carefully remove the supernatant.[1][2][4][3] Filter through a 0.22 µm PTFE filter (hydrophobic) to remove micro-droplets.[1][2][4][3]
- Quantification: Analyze via HPLC-UV (254 nm) against a standard curve prepared in Acetonitrile.

Analytical Validations (HPLC Conditions)

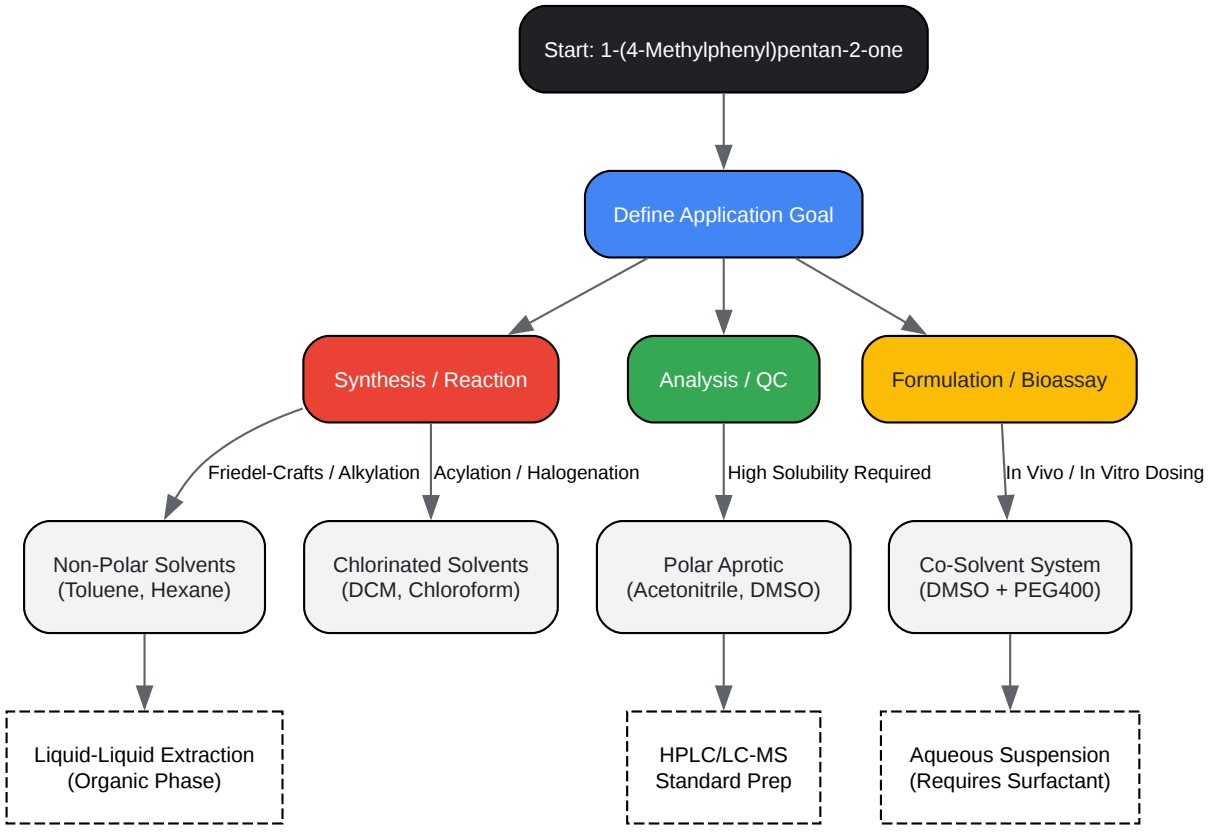
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).[1][2][4][3]

© 2026 BenchChem. All rights reserved.

- Mobile Phase: A: Water (0.1% Formic Acid) / B: Acetonitrile.[1][2][4][3]
- Gradient: 50% B to 90% B over 10 mins. (High organic required to elute lipophilic ketone).[1][2][4][3]
- Detection: UV at 210 nm (carbonyl) and 254 nm (aromatic ring).[1][2][4][3]

Workflow Visualization

The following diagram illustrates the decision matrix for solvent selection based on the intended application (Synthesis vs. Analysis).



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Figure 1: Solvent selection decision tree based on the physicochemical interaction requirements of the target ketone.[1][2]

Applications & Handling

Stock Solution Preparation

For biological assays or analytical standards, DMSO is the solvent of choice.[1][2][4][3]

- Protocol: Dissolve 100 mg in 1 mL DMSO to create a 100 mg/mL master stock.
- Stability: Store at -20°C. The absence of reactive protons makes DMSO solutions stable against oxidation for >6 months.[1][2][3]

Liquid-Liquid Extraction (LLE)

Due to its high LogP, the compound partitions strongly into organic layers.[1][2][4][3]

- Recommended System: Ethyl Acetate / Water or MTBE / Water.[1][2][4][3]
- Partition Coefficient: Expect >95% recovery in the organic phase in a single pass at neutral pH.[1][2][4][3]

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 219672, 4-Methyl-1-phenyl-2-pentanone. Retrieved from [Link](Note: Used for structural analog physicochemical comparison).
- ChemSrc (2025).**1-(4-methylphenyl)pentan-2-one** CAS 105994-83-0 Entry. Retrieved from [Link].[1][2][4][3]
- Lipinski, C. A., et al. (2001).Experimental and computational approaches to estimate solubility and permeability in drug discovery and development settings. Advanced Drug Delivery Reviews. (Standard reference for LogP-based solubility prediction).

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 4-Methyl-1-phenyl-2-pentanone | C12H16O | CID 219672 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4'-Methylvalerophenone | C12H16O | CID 74284 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Phenylpentan-2-one | C11H14O | CID 86636 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Methyl isobutyl ketone - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Technical Guide: Solubility Profiling of 1-(4-Methylphenyl)pentan-2-one[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1647285/docs#technical-guide-solubility-profiling-of-1-4-methylphenyl-pentan-2-one-1-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.